

Personal protective equipment for handling Diethylene glycol bis(2-chloroethyl) ether

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Compound of Interest

Compound Name: Diethylene glycol bis(2-chloroethyl) ether

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Essential Safety and Handling Guide for Diethylene Glycol Bis(2-chloroethyl) Ether

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Diethylene glycol bis(2-chloroethyl) ether**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Diethylene glycol bis(2-chloroethyl) ether**
- Synonyms: Bis(2-chloroethyl) ether, DCEE, 2,2'-Dichlorodiethyl Ether[1]
- CAS Number: 111-44-4[1]

Hazard Summary

Diethylene glycol bis(2-chloroethyl) ether is a clear, colorless liquid with a strong odor.[1] It is classified as a combustible liquid and is fatal if swallowed, in contact with skin, or inhaled. It is also suspected of causing cancer and can cause severe skin and eye irritation.[1]

Quantitative Data

Property	Value	Source
OSHA PEL	15 ppm (8-hour TWA)	[1]
Flash Point	55°C (131°F)	[1][2]
Boiling Point	178°C (352°F)	[1]
Specific Gravity	1.22 (water = 1)	[1]
Vapor Density	4.9 (air = 1)	[1]
Odor Threshold	0.049 ppm	[1]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory when handling **Diethylene glycol bis(2-chloroethyl) ether**.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure an eyewash station and safety shower are readily accessible.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Have spill control materials (e.g., sand, silica gel, acid binder) readily available.[3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[4]
- Skin Protection:
 - Wear chemical-resistant gloves. Recommended materials include Viton®, Barrier® (PE/PA/PE), and Silver Shield®.[4] Natural rubber gloves are not suitable.[4]

- Wear a chemical-resistant apron or other impervious clothing to prevent skin contact.[5]
- Respiratory Protection:
 - If vapors or aerosols are generated, a NIOSH/MSHA approved respirator with an organic vapor cartridge is required.[3][5]
 - For concentrations exceeding 10 times the OSHA TWA or in confined spaces, a positive-pressure, full-facepiece supplied-air respirator is necessary.[5]

3. Handling Procedure:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.[6]
- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe mist, vapors, or spray.[3]
- Keep containers tightly closed when not in use.[7]

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Skin Contact: Immediately wash skin with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[3]
- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[7]

Disposal Plan

Diethylene glycol bis(2-chloroethyl) ether and its containers must be disposed of as hazardous waste.

1. Waste Collection:

- Collect waste material in its original container or a suitable, labeled, and sealed container.
- Do not mix with other waste.

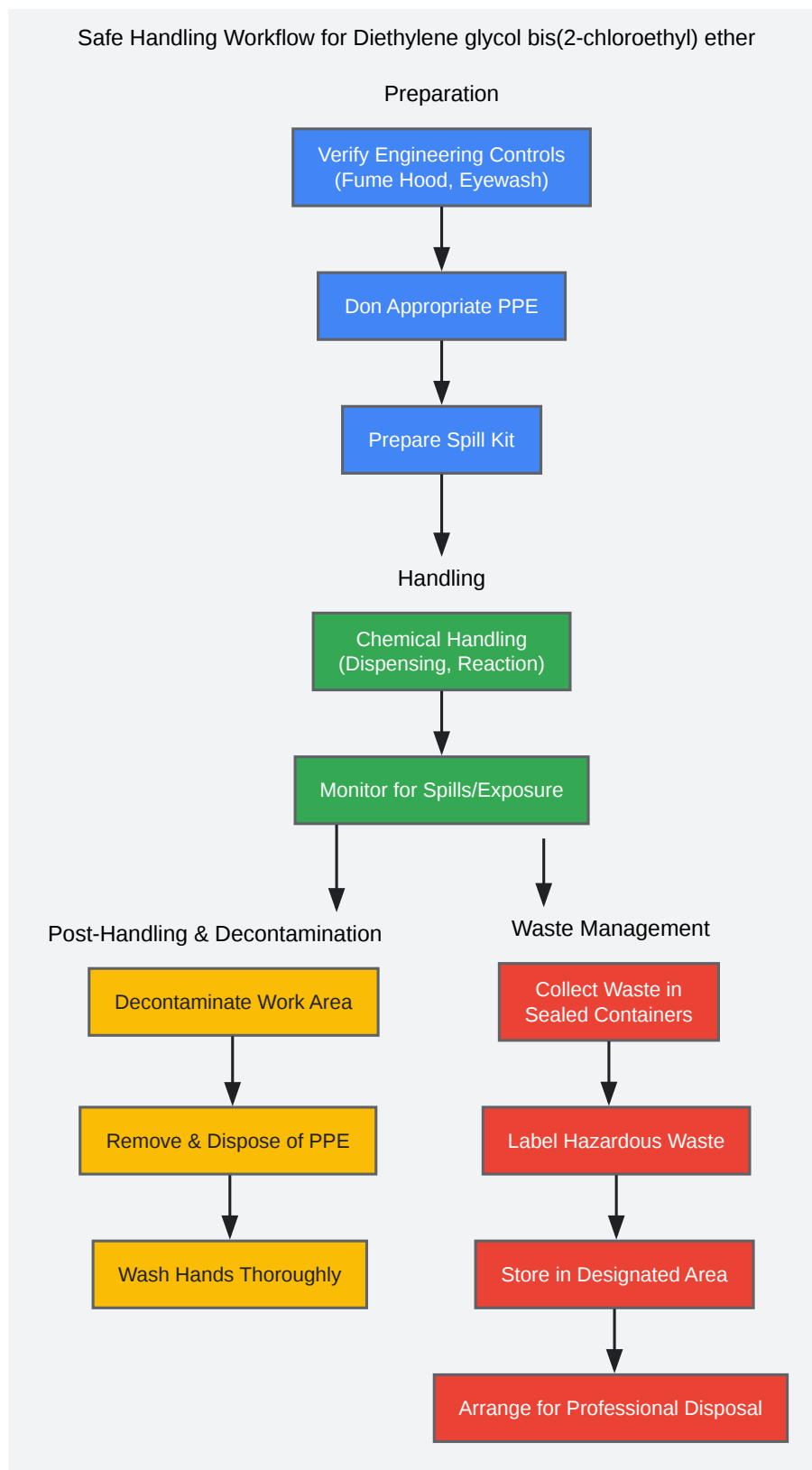
2. Spill and Leak Cleanup:

- For small spills, absorb the liquid with an inert material such as dry sand, earth, or a similar non-combustible material.[\[1\]](#)
- Place the absorbed material into a sealed container for disposal.[\[1\]](#)
- Ventilate the area of the spill.[\[1\]](#)
- Do not wash spills into the sewer system.[\[1\]](#)

3. Final Disposal:

- Dispose of the waste at an approved waste disposal plant.[\[6\]](#)
- All disposal practices must be in accordance with local, regional, and national regulations.[\[6\]](#)
Contact your state's Department of Environmental Protection (DEP) or the regional EPA office for specific guidance.[\[1\]](#)
- Handle uncleaned, empty containers as you would the product itself.

Experimental Workflow



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Caption: Logical workflow for handling **Diethylene glycol bis(2-chloroethyl) ether**.

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